

Essential Safety and Logistics for Handling 5-(Aminomethyl)-2-methylpyrimidin-4-amine

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Compound of Interest

Compound Name: 5-(Aminomethyl)-2-methylpyrimidin-4-amine

Cat. No.: B017548

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This document provides immediate and essential safety and logistical information for **5-(Aminomethyl)-2-methylpyrimidin-4-amine** (CAS No. 95-02-3), a key intermediate in various synthetic and biological pathways.^[1] Adherence to these guidelines is crucial for ensuring personal safety and environmental protection.

Hazard Identification and Physical Properties

5-(Aminomethyl)-2-methylpyrimidin-4-amine is known to cause skin and serious eye irritation.^[1] While a specific Safety Data Sheet (SDS) with quantitative occupational exposure limits is not readily available, the properties of the compound and general guidance for aminopyrimidine derivatives necessitate careful handling.

Quantitative Data Summary

Property	Value	Source
CAS Number	95-02-3	[2]
Molecular Formula	C6H10N4	[2]
Molecular Weight	138.172 g/mol	[2]
Melting Point	270-272 °C	[2]
Boiling Point	301.6 °C at 760 mmHg	[2]
Flash Point	161.5 °C	[2]
Density	1.207 g/cm³	[2]
Solubility	Slightly soluble in DMSO, Methanol (heated), and Water.	[2]
Storage Temperature	-20°C Freezer	[2]

Operational Plan: Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **5-(Aminomethyl)-2-methylpyrimidin-4-amine** is essential to minimize exposure. This involves the consistent use of appropriate personal protective equipment and adherence to safe laboratory practices.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye Protection	Tightly fitting safety goggles or a face shield where splashing is a risk.	To prevent eye irritation or serious eye damage from splashes or dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene). It is crucial to consult the glove manufacturer's chemical resistance chart.	To prevent skin contact and irritation. Double-gloving is recommended.
Body Protection	A laboratory coat or other protective clothing to prevent skin exposure.	To protect skin from accidental spills.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. A NIOSH/MSHA-approved respirator may be necessary if dust or aerosols are generated in a poorly ventilated area.	To avoid inhalation of dust or aerosols.

Step-by-Step Handling Protocol

- Preparation: Before handling the compound, ensure that the work area is clean and uncluttered. A chemical fume hood should be used for all weighing and solution preparation steps.
- Donning PPE: Put on all required PPE as specified in the table above. Ensure gloves are inspected for any signs of degradation or puncture before use.
- Weighing and Transfer: Handle the solid compound carefully to avoid generating dust. Use appropriate tools (e.g., spatula) for transfer.
- Solution Preparation: When dissolving the compound, add it slowly to the solvent to avoid splashing.

- Post-Handling: After handling, thoroughly wash hands with soap and water. Clean all contaminated surfaces.
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong acids and oxidizing agents.[3]

Emergency Procedures

Accidental exposure or spills require immediate and appropriate action to mitigate harm.

First Aid Measures

- Eye Contact: Immediately flush the eyes with large amounts of lukewarm water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[4][5][6] Seek immediate medical attention from an eye specialist.[5][7] Do not rub the eye or use any eye drops unless directed by medical personnel.[5]
- Skin Contact: Remove any contaminated clothing.[8] Immediately wash the affected skin area with soap and plenty of water for at least 15 minutes.[4][8] Seek medical attention if irritation persists.
- Inhalation: Move the exposed individual to fresh air at once. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Cleanup Protocol

- Evacuate and Ventilate: If a significant spill occurs, evacuate non-essential personnel from the area. If the substance is volatile or can produce airborne dust, close the laboratory door and increase exhaust ventilation (e.g., through fume hoods).[9]
- Don Appropriate PPE: Before cleaning the spill, ensure you are wearing the appropriate PPE, including respiratory protection if necessary.
- Contain the Spill: For liquid spills, create a dike around the spill using absorbent materials like vermiculite or cat litter.[9]

- Absorb and Collect: Add inert absorbent material to the spill, working from the outside in.[9] For solid spills, carefully sweep or vacuum the material, avoiding dust generation. Place the collected material into a suitable, labeled container for hazardous waste.
- Decontaminate the Area: Clean the spill area with an appropriate solvent or cleaning agent. All cleanup materials must be collected as hazardous waste.[10]
- Report the Spill: Report the incident to the laboratory supervisor and the institution's Environmental Health and Safety (EHS) department.

Disposal Plan

The disposal of **5-(Aminomethyl)-2-methylpyrimidin-4-amine** and its contaminated materials must be managed as hazardous waste in accordance with local, state, and federal regulations.

Step-by-Step Disposal Protocol

- Waste Segregation: Treat all waste containing **5-(Aminomethyl)-2-methylpyrimidin-4-amine**, including contaminated gloves, wipes, and labware, as hazardous waste.[11] Segregate this waste from other waste streams.
- Containerization: Collect the waste in a designated, compatible, and clearly labeled hazardous waste container.[3][10] The container should be kept sealed when not in use.
- Labeling: The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**5-(Aminomethyl)-2-methylpyrimidin-4-amine**," and the associated hazards (e.g., "Irritant").
- Storage: Store the sealed waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from incompatible materials.[3]
- Disposal Request: Arrange for the collection of the hazardous waste through your institution's EHS department or a licensed chemical waste disposal company.[3] The recommended disposal method is typically controlled incineration.

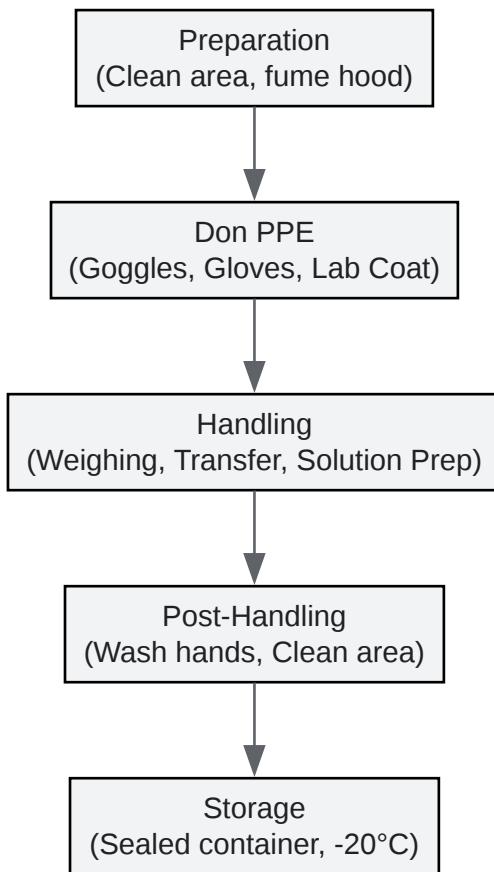
Empty Container Disposal

Empty containers that held **5-(Aminomethyl)-2-methylpyrimidin-4-amine** must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[\[11\]](#) After triple-rinsing and allowing it to dry, and with the label defaced, the container may be disposed of as regular trash, depending on institutional policies.[\[11\]](#)

Workflow Diagrams

The following diagrams illustrate the logical workflows for handling and disposal.

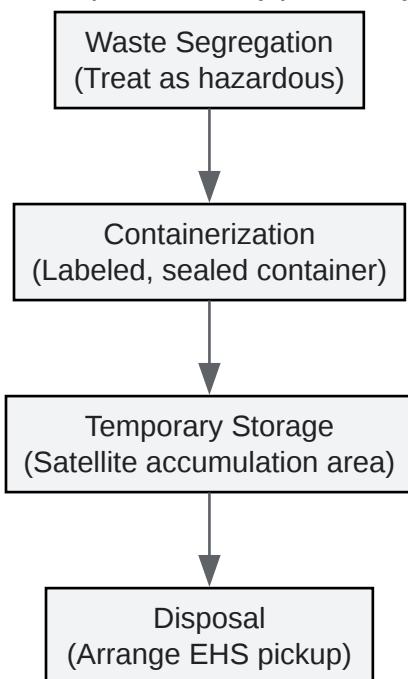
Handling Workflow for 5-(Aminomethyl)-2-methylpyrimidin-4-amine



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Caption: Workflow for handling **5-(Aminomethyl)-2-methylpyrimidin-4-amine**.

Disposal Workflow for 5-(Aminomethyl)-2-methylpyrimidin-4-amine

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Caption: Disposal workflow for **5-(Aminomethyl)-2-methylpyrimidin-4-amine**.

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